

# C.I. 30145 (Direct Brown 95): A Technical Guide for Researchers

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## **Compound of Interest**

Compound Name: *Direct Brown 95, Technical grade*

Cat. No.: *B1144147*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of C.I. 30145, also known as Direct Brown 95. This document outlines the technical specifications, chemical properties, and analytical methodologies relevant to the technical grade of this trisazo dye. The information is intended to support research, development, and quality control activities involving this compound.

## Core Technical Specifications

The technical grade of C.I. 30145 is characterized by a set of physical and chemical parameters that define its quality and suitability for various applications. The following tables summarize the key specifications based on available technical data sheets.

## General Properties

Property	Value	Source
C.I. Name	Direct Brown 95	<a href="#">[1]</a> <a href="#">[2]</a>
C.I. Number	30145	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	16071-86-6	<a href="#">[3]</a> <a href="#">[4]</a>
Chemical Class	Trisazo Dye	<a href="#">[1]</a>
Molecular Formula	C <sub>31</sub> H <sub>18</sub> CuN <sub>6</sub> Na <sub>2</sub> O <sub>9</sub> S	<a href="#">[3]</a>
Molecular Weight	760.1 g/mol	<a href="#">[3]</a>
Appearance	Brown Powder	<a href="#">[1]</a>
Hue	Reddish Brown	<a href="#">[1]</a>

## Solubility Characteristics

Solvent	Solubility	Temperature	Source
Water	35 g/L	80-85 °C	<a href="#">[4]</a>
Ethanol	Slightly Soluble	-	<a href="#">[4]</a>
Acetone	Insoluble	-	<a href="#">[4]</a>

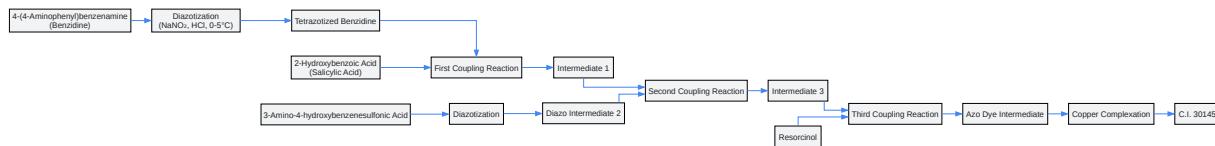
## Performance and Fastness Properties

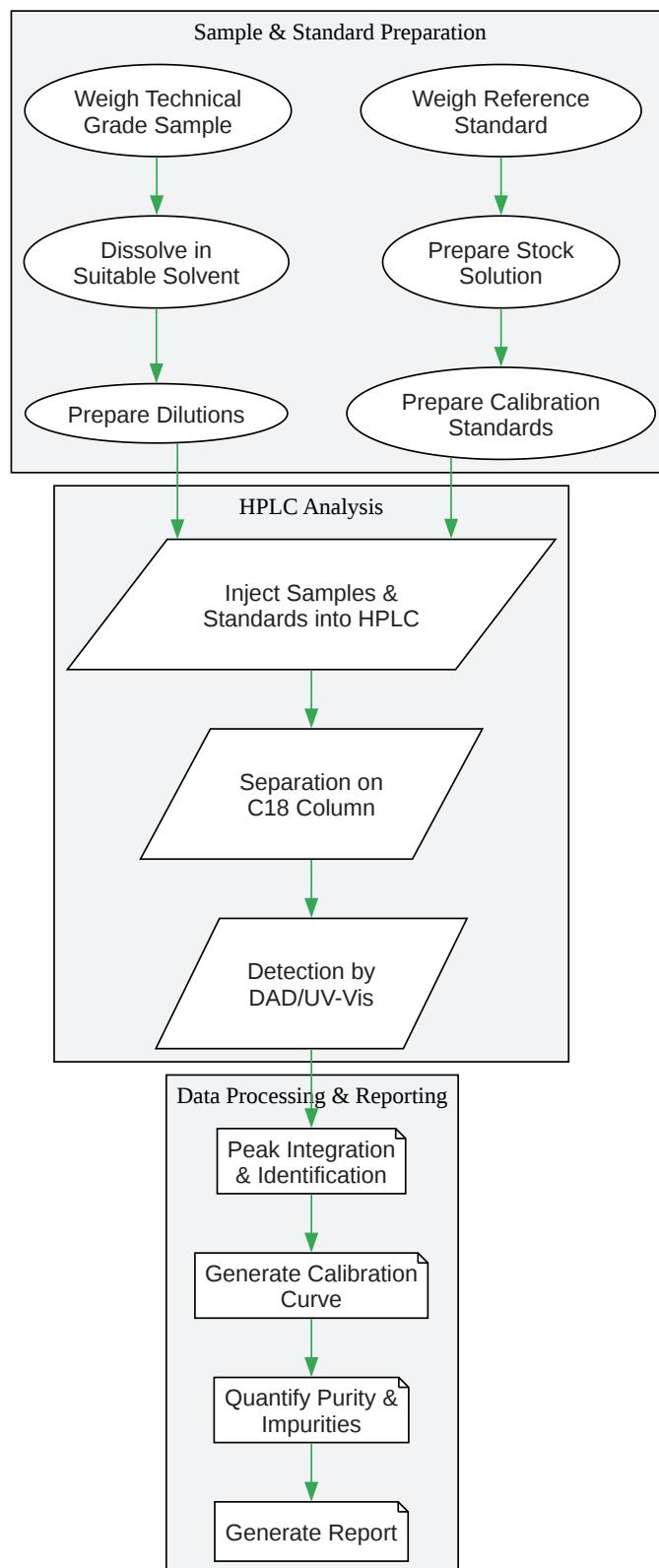
Property	Value
Light Fastness	5-6
Washing Fastness	2-3
Insolubles	≤ 0.15%

## Synthesis Pathway

The manufacturing of C.I. 30145 involves a multi-step diazotization and coupling process. The synthesis originates from the diazotization of 4-(4-aminophenyl)benzenamine (benzidine),

which then undergoes a series of coupling reactions with different intermediates to form the final copper complex dye.



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